

Application Notes and Protocols: 6-Bromobenzo[c]isothiazole in Medicinal Chemistry Research

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Compound of Interest

Compound Name: *6-Bromobenzo[c]isothiazole*

Cat. No.: *B1525720*

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Introduction: The Benzo[c]isothiazole Scaffold and the Strategic Role of 6-Bromo Substitution

The isothiazole ring system is a significant pharmacophore in modern medicinal chemistry, valued for its unique electronic properties and ability to engage in various biological interactions.^[1] When fused to a benzene ring to form a benzoisothiazole, the resulting bicyclic scaffold serves as a core structural motif in several biologically active compounds. While the benzo[d]isothiazole isomer is more commonly reported in therapeutics like the antipsychotic drug ziprasidone, the benzo[c]isothiazole scaffold represents a less explored but equally promising area for drug discovery.^[2]

This document focuses on **6-Bromobenzo[c]isothiazole**, a key starting material for the synthesis of novel compound libraries. The bromine atom at the 6-position is not merely a substituent; it is a versatile synthetic handle. Its presence allows for the strategic introduction of diverse chemical moieties through well-established palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig, Sonogashira). This capability enables a systematic exploration of the structure-activity relationship (SAR) at this position, which is crucial for optimizing potency, selectivity, and pharmacokinetic properties of drug candidates.

While direct literature on the extensive medicinal applications of **6-Bromobenzo[c]isothiazole** is nascent, the known anticancer and enzyme-inhibitory activities of related analogs, such as

Benzo[c]isothiazole-6-carboxylic acid, provide a strong rationale for its use as a foundational building block in drug discovery campaigns, particularly in the pursuit of novel kinase inhibitors.

[3]

Part 1: Application in Kinase Inhibitor Discovery

Protein kinases are critical regulators of cellular signaling pathways, and their dysregulation is a hallmark of many diseases, especially cancer. The development of small molecule kinase inhibitors is a major focus of modern oncology drug discovery. Heterocyclic scaffolds are prevalent in this area, often forming the core of molecules that compete with ATP for the enzyme's active site.

The **6-Bromobenzo[c]isothiazole** scaffold is an attractive starting point for developing kinase inhibitors for two primary reasons:

- Bioisosteric Potential: The benzo[c]isothiazole core can act as a bioisostere for other bicyclic systems known to bind to the kinase hinge region, such as quinazoline or benzothiazole.[4] Bioisosteric replacement is a powerful strategy for modulating a compound's properties while retaining its primary binding interactions.
- Vector for SAR Exploration: The C-6 bromo substituent provides a defined point for chemical diversification. By replacing the bromine with various aryl, heteroaryl, or alkyl groups, researchers can probe the pocket of the kinase active site to identify favorable interactions that enhance binding affinity and selectivity.

Hypothetical Signaling Pathway Targeted by Benzo[c]isothiazole Derivatives

The diagram below illustrates a generic mitogen-activated protein kinase (MAPK) signaling cascade, a common target in oncology. A hypothetical inhibitor derived from **6-Bromobenzo[c]isothiazole** could be designed to target a kinase like MEK or RAF within this pathway.

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